Introduction: The Significance of an Isotopically Labeled Metabolite

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Compound of Interest

Compound Name:	*5,6-Dihydro Uracil-13C,15N2*
CAS No.:	*181516-96-1*
Cat. No.:	*B584090*

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5,6-Dihydrouracil is the direct, saturated metabolite of uracil, a fundamental component of ribonucleic acid (RNA).[1][2][3] The metabolic conversion of uracil to 5,6-dihydrouracil is the rate-limiting first step in the pyrimidine degradation pathway, catalyzed by the enzyme dihydropyrimidine dehydrogenase (DPD).[2][4] Understanding this pathway is of paramount importance in clinical pharmacology, particularly in oncology, as the DPD enzyme is also responsible for the catabolism of fluoropyrimidine chemotherapeutic agents like 5-fluorouracil (5-FU).[2][5]

5,6-Dihydro Uracil-^{13}C,$^{15}N_2$ is a stable isotope-labeled (SIL) analogue of the endogenous metabolite. In this molecule, one carbon atom and both nitrogen atoms of the pyrimidine ring are replaced with their heavier, non-radioactive isotopes, ^{13}C and ^{15}N, respectively.[6][7][8] This precise mass modification renders the molecule chemically identical to its unlabeled counterpart but easily distinguishable by mass spectrometry. This property makes it an indispensable tool for researchers, serving primarily as a high-fidelity internal standard for accurate quantification of endogenous 5,6-dihydrouracil in complex biological matrices and as a tracer for metabolic flux analysis.[9][10][11] This guide provides a comprehensive overview of the core chemical properties, applications, and experimental considerations for 5,6-Dihydro Uracil-^{13}C,$^{15}N_2$.

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Core Chemical and Physical Properties

The fundamental characteristics of a molecule dictate its behavior in experimental settings. The isotopic labeling of 5,6-dihydrouracil introduces a predictable mass shift without significantly altering its chemical reactivity or physical behavior under typical analytical conditions.

Structural and Molecular Data

The core structure consists of a saturated pyrimidine ring with the isotopic labels incorporated within the heterocyclic framework.

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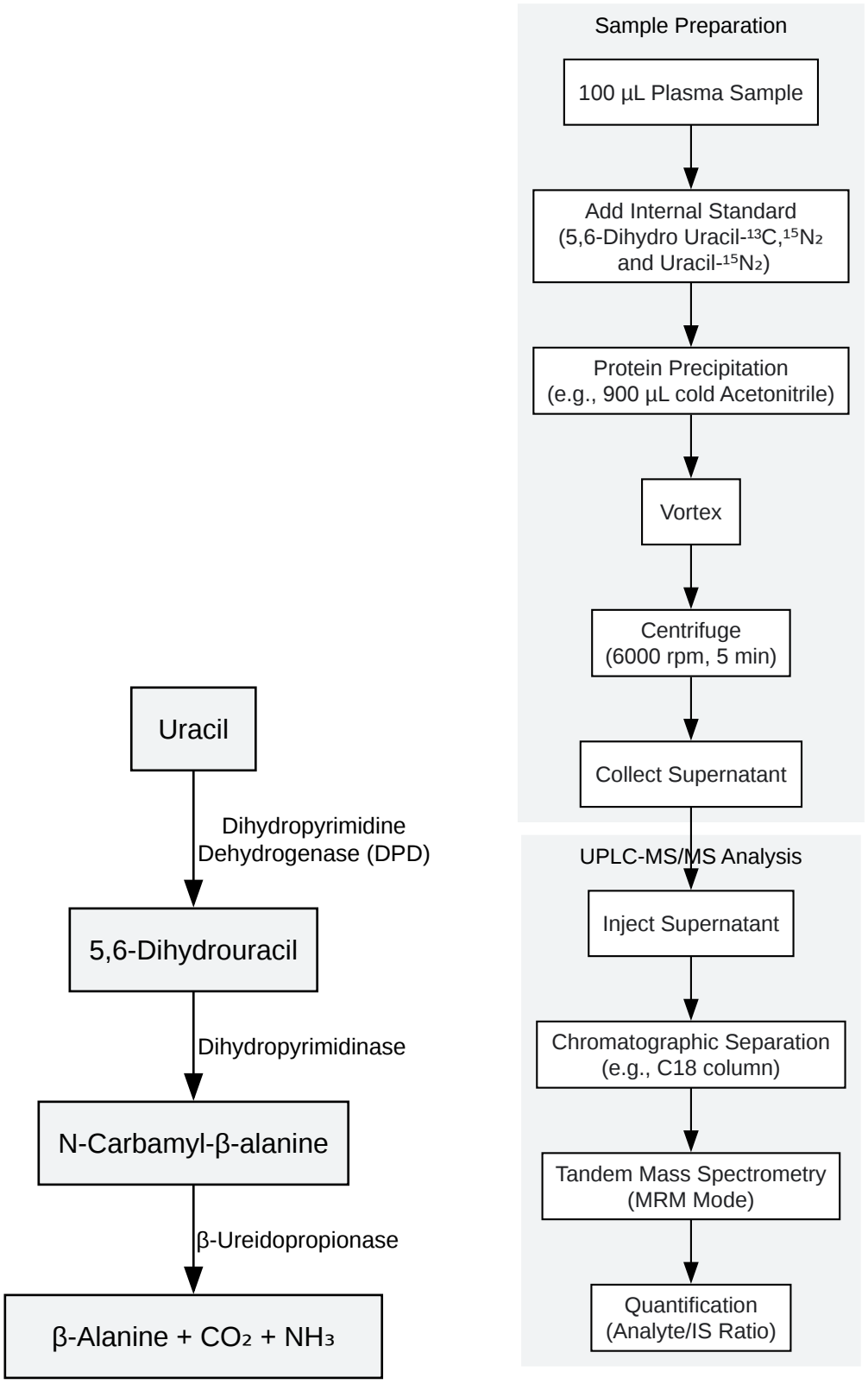

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